

# What is the chemical structure of 4-Amino-5-benzoylisoxazole-3-carboxamide?

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

4-Amino-5-benzoylisoxazole-3carboxamide

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# An In-depth Technical Guide on 4-Amino-5-benzoylisoxazole-3-carboxamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, proposed synthesis, and potential significance of **4-Amino-5-benzoylisoxazole-3-carboxamide**. Due to the limited availability of direct experimental data for this specific compound, this document outlines a plausible synthetic route based on established isoxazole synthesis methodologies.

## **Chemical Structure and Properties**

**4-Amino-5-benzoylisoxazole-3-carboxamide** is a substituted isoxazole, a five-membered heterocyclic compound containing one nitrogen and one oxygen atom in adjacent positions. The isoxazole ring is a common scaffold in medicinal chemistry, known for a wide range of biological activities. The structure of the target compound features an amino group at the 4-position, a benzoyl group at the 5-position, and a carboxamide group at the 3-position.



| Property          | Data  |
|-------------------|---|
| IUPAC Name        | 4-amino-5-benzoyl-1,2-oxazole-3-carboxamide |
| Molecular Formula | C11H9N3O3                                   |
| Molecular Weight  | 231.21 g/mol                                |
| SMILES            | NC1=C(C(=O)C2=CC=CC=C2)ON=C1C(=O)N          |
| InChI Key         | (deduced, not available in databases)       |

### **Proposed Synthetic Pathway**

A plausible and efficient method for the synthesis of **4-Amino-5-benzoylisoxazole-3-carboxamide** involves the cyclization of an O-( $\beta$ -oxoalkyl)-substituted  $\alpha$ -hydroxyimino nitrile.[1] This approach allows for the direct construction of the highly substituted isoxazole ring.

The proposed two-step synthesis is outlined below:

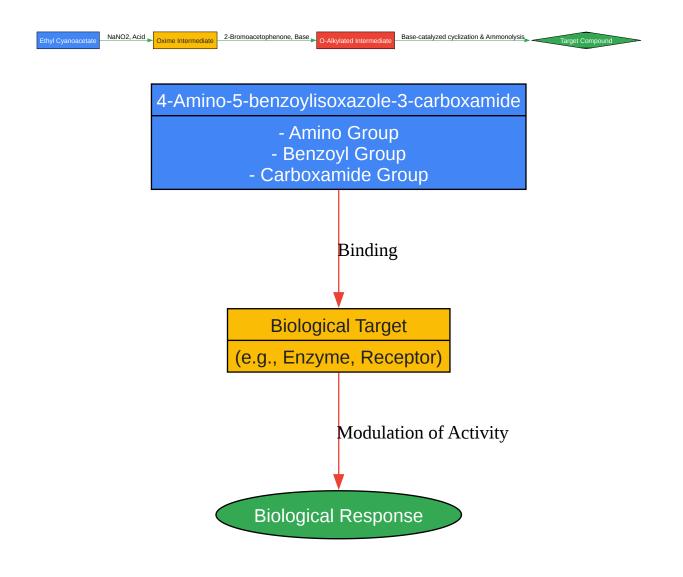
#### Step 1: Synthesis of the Oxime Precursor

The synthesis begins with the preparation of ethyl 2-cyano-2-(hydroxyimino)acetate. This can be achieved by the nitrosation of ethyl cyanoacetate using sodium nitrite in the presence of an acid like acetic acid or phosphoric acid.[2][3][4] The resulting oxime is a key intermediate for the subsequent steps.

#### Step 2: O-Alkylation and Cyclization

The ethyl 2-cyano-2-(hydroxyimino)acetate is then O-alkylated with a suitable phenacyl halide, such as 2-bromoacetophenone, in the presence of a base. This reaction introduces the benzoylmethyl group onto the oxime nitrogen. The resulting intermediate undergoes a base-promoted intramolecular cyclization to yield the 4-aminoisoxazole ring. Subsequent ammonolysis of the ester group at the 3-position would lead to the final product, **4-Amino-5-benzoylisoxazole-3-carboxamide**. A one-pot reaction for the O-alkylation and cyclization has been reported for similar structures.[1]





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